

1,9-Thianthrenedicarboxylic acid chemical formula and molecular weight

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Compound of Interest

Compound Name: 1,9-Thianthrenedicarboxylic acid

Cat. No.: B1619720

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In-Depth Technical Guide: 1,9-Thianthrenedicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Properties

Chemical Formula: C₁₄H₈O₄S₂[1]

Molecular Weight: The precise molecular weight has not been explicitly cataloged in widespread public databases. However, based on its chemical formula, the calculated monoisotopic mass is 303.9864 Da.[1]

Structure:

- SMILES: C1=CC(=C2C(=C1)SC3=CC=CC(=C3S2)C(=O)O)C(=O)O[1]
- InChI: InChI=1S/C14H8O4S2/c15-13(16)7-3-1-5-9-11(7)20-12-8(14(17)18)4-2-6-10(12)19-9/h1-6H,(H,15,16)(H,17,18)[1]

Summary of Physicochemical Data

Property	Value	Source
Chemical Formula	C ₁₄ H ₈ O ₄ S ₂	PubChemLite[1]
Monoisotopic Mass	303.9864 Da	PubChemLite[1]

Experimental Data and Protocols

Extensive searches of publicly available scientific literature and chemical databases did not yield specific experimental protocols, quantitative data, or detailed signaling pathways related to **1,9-Thianthrenedicarboxylic acid**. The information available is currently limited to its basic chemical identifiers.

The lack of published data suggests that this compound may be a novel chemical entity, a synthetic intermediate that has not been extensively studied for its biological properties, or its research is proprietary and not in the public domain.

Logical Relationship Diagram

As no experimental workflows or signaling pathways for **1,9-Thianthrenedicarboxylic acid** are available, a logical diagram illustrating the current information status is provided below.

Caption: Logical flow from available chemical data to unavailable experimental information.

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References

- 1. mdpi.com [mdpi.com]
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